

Definitive Guide: Preparation of Volinanserin Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Volinanserin Hydrochloride Salt

Cat. No.: B13721740

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Part 1: Executive Summary & Physicochemical Profile

Volinanserin (MDL-100,907) is the "gold standard" reference antagonist for the serotonin 5-HT_{2A} receptor, exhibiting >100-fold selectivity over 5-HT_{2C} and other monoamine receptors.

Critical Warning: This protocol specifically addresses the Hydrochloride (HCl) Salt.

Researchers often confuse the free base with the salt. The HCl salt is preferred for its slightly improved stability and solubility profile, but it remains hydrophobic. Direct dissolution in neutral aqueous buffers (PBS/Saline) will result in precipitation.

Key Chemical Constants

Property	Value	Notes
CAS No.	139290-65-6	(Refers to Free Base; check CoA for Salt CAS)
Formula	$C_{22}H_{28}FNO_3$ [1][2][3][4][5] • HCl	
MW (Salt)	409.92 g/mol	Use this value for Molarity calculations
MW (Free Base)	373.47 g/mol	Do not use for salt calculations
Solubility (DMSO)	~30–50 mg/mL	Recommended Solvent
Solubility (Water)	< 0.5 mg/mL	Poor; requires co-solvents
Appearance	White to off-white solid	Light sensitive

Part 2: Preparation Protocols

Protocol A: Primary Stock Solution (10 mM in DMSO)

Objective: Create a stable, high-concentration master stock for long-term storage.

Materials:

- Volinanserin HCl solid (store at -20°C , desiccated).[2][6]
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile filtered (Grade: Cell Culture/HPLC).
- Amber glass vials (borosilicate) with Teflon-lined caps.
- Vortex mixer and Ultrasonic bath.

Step-by-Step Procedure:

- Equilibration: Remove the product vial from the freezer and allow it to warm to room temperature (approx. 30 mins) before opening.
 - Why? Volinanserin HCl is hygroscopic. Opening a cold vial introduces condensation, which degrades the solid and alters weighing accuracy.

- Weighing: Weigh 4.1 mg of Volinanserin HCl.
 - Note: Use an anti-static gun if the powder is static-prone.
- Solvent Addition: Add 1.0 mL of Anhydrous DMSO to the vial.
- Dissolution:
 - Vortex vigorously for 30 seconds.
 - If particles remain, sonicate in a water bath at room temperature for 2–5 minutes.
 - Visual Check: Solution must be completely clear and colorless.
- Aliquoting: Dispense into small aliquots (e.g., 50 μ L) to avoid freeze-thaw cycles.
- Storage: Store at -20°C (stable for 6 months) or -80°C (stable for 1 year). Protect from light.
[\[6\]](#)[\[7\]](#)

Protocol B: Aqueous Working Solution (For Cell Culture)

Objective: Dilute stock for immediate experimental use without crashing out the compound.

- Thaw: Thaw the DMSO stock aliquot at room temperature. Vortex briefly.
- Intermediate Dilution (Optional but Recommended):
 - Dilute the 10 mM stock 1:10 in DMSO to create a 1 mM substock if your final target is nanomolar.
- Final Dilution:
 - Add the DMSO stock dropwise into the cell culture medium or assay buffer while vortexing the buffer.
 - Limit: Keep final DMSO concentration $< 0.1\%$ (v/v) to avoid solvent toxicity.
 - Example: Adding 1 μ L of 10 mM Stock to 10 mL media yields 1 μ M Volinanserin (0.01% DMSO).

Protocol C: In Vivo Formulation (Animal Injection)

Objective: Prepare a vehicle that supports higher concentrations (e.g., 1 mg/mL) for IP/SC injection. Simple saline will cause precipitation.

Recommended Vehicle: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[5][8]

- Dissolve Volinanserin HCl in 100% DMSO (10% of final volume).
- Add PEG300 (40% of final volume) and vortex.
- Add Tween-80 (5% of final volume) and vortex.
- Slowly add warm Saline (45% of final volume) while vortexing.
 - Check: If cloudy, sonicate. If still cloudy, add 1eq of HCl or adjust pH slightly, though this vehicle usually stabilizes the salt.

Part 3: Visualization & Logic

Workflow Diagram: Stock Preparation

This diagram illustrates the critical decision points to prevent compound degradation and precipitation.

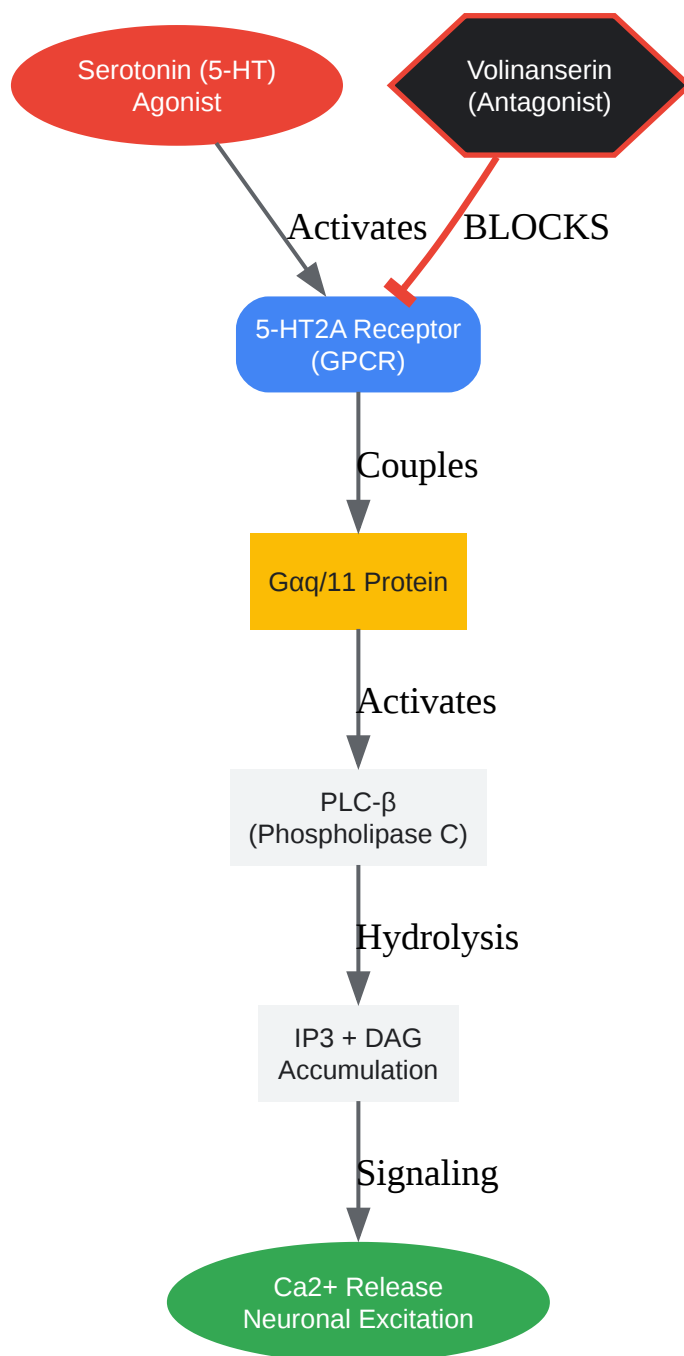


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Caption: Critical path for Volinanserin HCl solubilization. Note the equilibration step to prevent hygroscopic degradation.

Mechanistic Diagram: 5-HT_{2A} Antagonism

Volinanserin acts by blocking the Gq-coupled signaling cascade.



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Caption: Volinanserin prevents 5-HT-induced Gq protein coupling, inhibiting the PLC-IP₃-Ca²⁺ cascade.

Part 4: Molarity & Dilution Calculator

Use the table below for quick preparation of the Hydrochloride Salt (MW: 409.92).

Target Concentration	Volume DMSO	Mass of Volinanserin HCl	Application
100 mM	1.0 mL	41.0 mg	High conc. stock (Risk of precipitation if cold)
10 mM	1.0 mL	4.10 mg	Standard Stock (Recommended)
1 mM	1.0 mL	0.41 mg	Sub-stock for low-dose assays
100 μ M	--	Dilute 10 mM stock 1:100 in media	Working Solution

Self-Validation Check:

- QC Step: Before using any stock, hold the vial up to a light source. If you see "swirls" or particulates, the concentration is incorrect. Sonicate immediately.
- Batch Variance: Always check the specific CoA of your vial. The hydration state of the salt can shift the MW slightly (e.g., hemihydrate).

Part 5: References

- Kehne, J. H., et al. (1996). MDL 100,907: a selective 5-HT_{2A} antagonist for the treatment of schizophrenia. This is the seminal paper characterizing the pharmacological profile of the compound.
- Tocris Bioscience. MDL 100907 Product Information and Solubility Data.[5] Provides authoritative data on solubility differences between free base and salts.
- Cayman Chemical. Volinanserin Product Insert. Detailed stability data indicating -20°C storage requirements and solvent compatibility (DMSO vs Ethanol).
- TargetMol. In Vivo Formulation Guide for Volinanserin. Source for the DMSO/PEG300/Tween vehicle protocol.

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Sources

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